

2-(Diisopropylamino)ethanol synthesis mechanism

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Compound of Interest

Compound Name: 2-(Diisopropylamino)ethanol

Cat. No.: B145969

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An In-depth Technical Guide on the Synthesis of **2-(Diisopropylamino)ethanol**

Introduction

2-(Diisopropylamino)ethanol, also known as N,N-Diisopropylethanolamine (DIPA), is a vital chemical intermediate with the chemical formula C₈H₁₉NO.[1][2] It presents as a colorless to light yellow liquid with an ammoniacal odor and is a crucial building block in organic synthesis.[3][4] Its primary applications are as a precursor in the development of Active Pharmaceutical Ingredients (APIs), notably in anticholinergic drugs like propantheline bromide.[3][5] Additionally, it serves as an intermediate in the synthesis of agrochemicals and finds use as a catalyst, emulsifier, and corrosion inhibitor.[1][3] This guide provides a detailed examination of the core synthesis mechanisms, experimental protocols, and quantitative data associated with the production of high-purity **2-(Diisopropylamino)ethanol**.

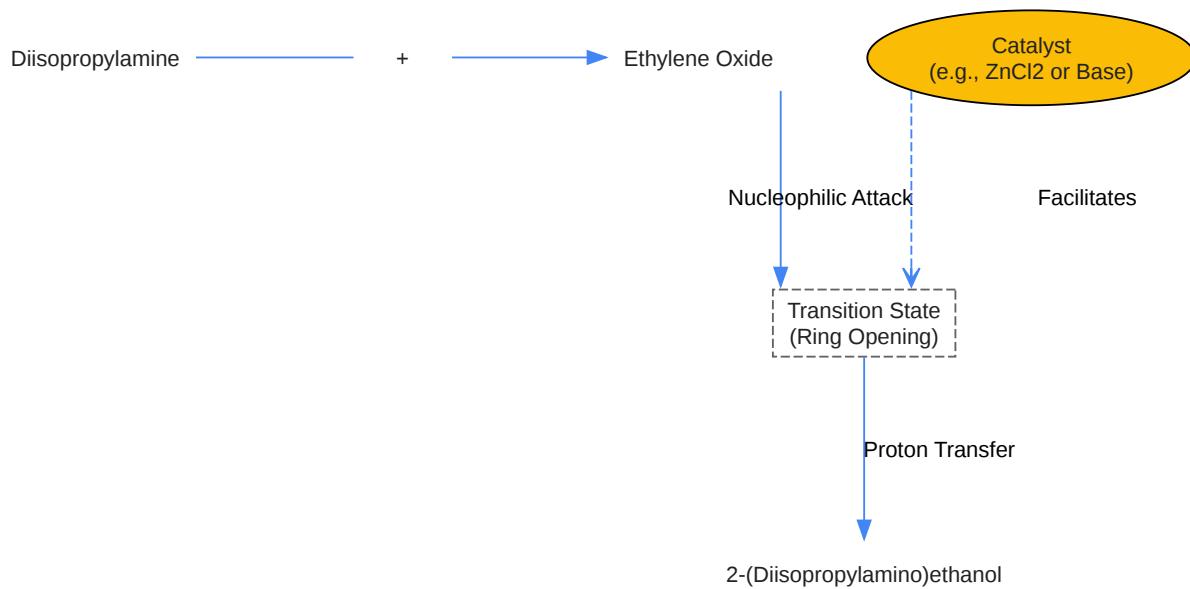
Core Synthesis Mechanisms

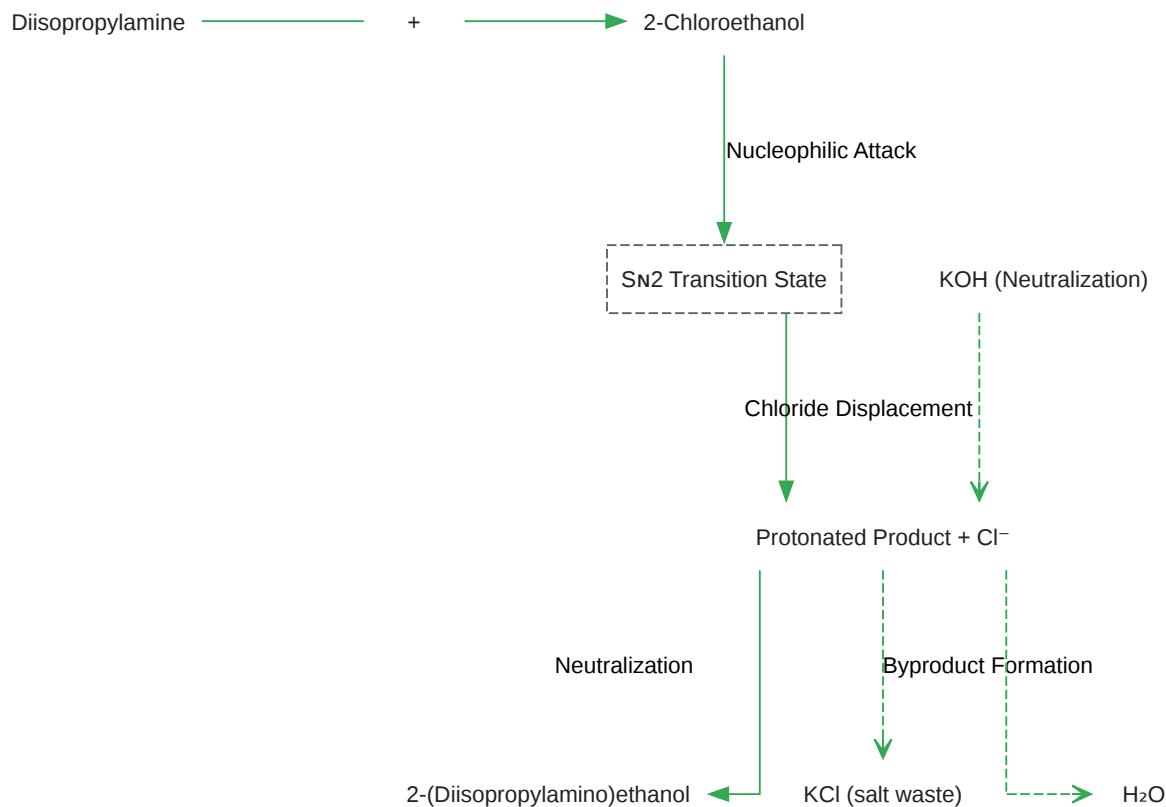
The industrial and laboratory synthesis of **2-(Diisopropylamino)ethanol** is primarily achieved through two main nucleophilic reaction pathways. These methods are favored for their efficiency and scalability.

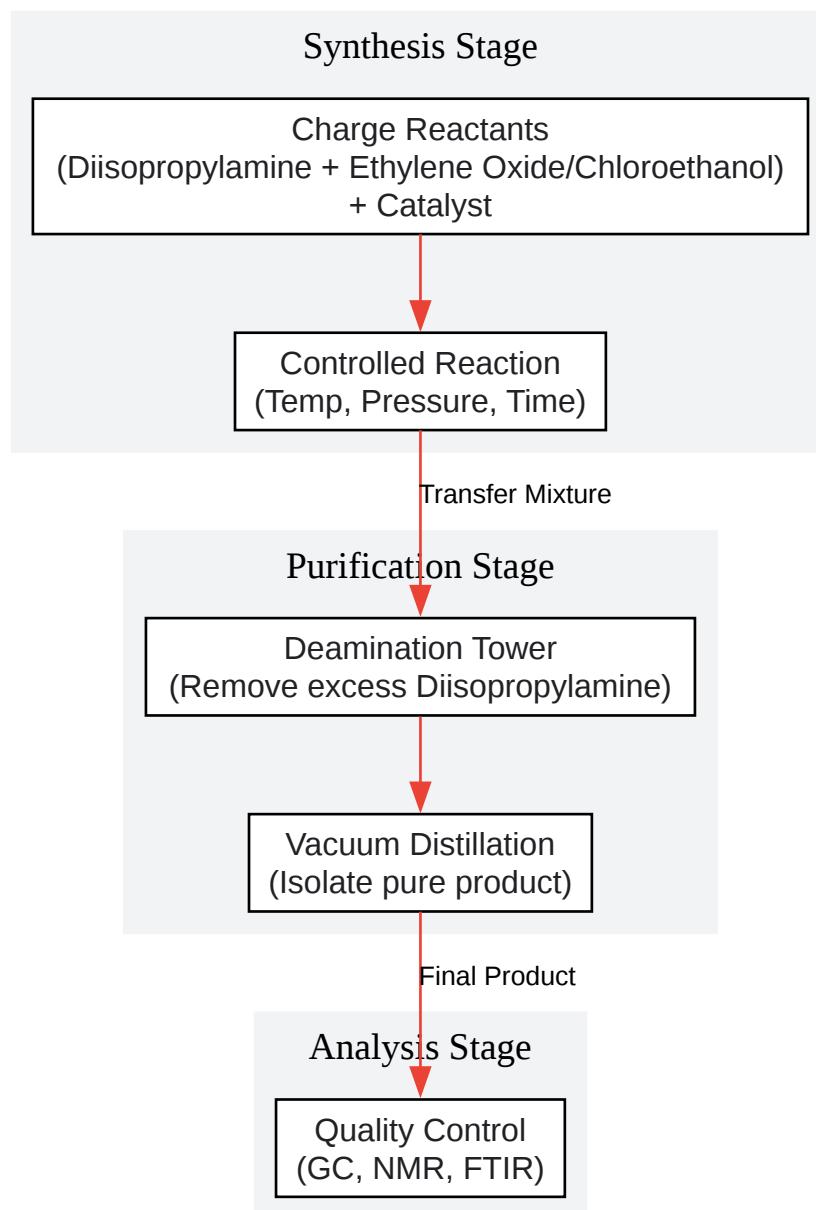
Method 1: Nucleophilic Ring-Opening of Ethylene Oxide

This is the most dominant industrial method, accounting for 75-80% of global production, favored for its milder operating conditions and simpler waste management.[3] The mechanism

involves the nucleophilic attack of diisopropylamine on one of the carbon atoms of the ethylene oxide ring. The lone pair of electrons on the nitrogen atom acts as the nucleophile, leading to the opening of the strained three-membered epoxide ring. A subsequent proton transfer step yields the final **2-(Diisopropylamino)ethanol** product. The reaction can be catalyzed by either Lewis acids or basic catalysts.[\[6\]](#)







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